

# Technical Monograph: 5-Methoxynicotinohydrazide

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## Compound of Interest

Compound Name: 5-Methoxynicotinohydrazide

Cat. No.: B13677600

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Primary CAS: 89853-73-6 Chemical Family: Pyridinecarbohydrazides Version: 2.0 (Scientific Reference Series)

## Executive Summary

**5-Methoxynicotinohydrazide** (CAS 89853-73-6) is a specialized heterocyclic building block utilized in the synthesis of bioactive pharmaceutical ingredients. Structurally, it consists of a pyridine ring substituted with a methoxy group at the C5 position and a carbohydrazide moiety at the C3 position. This specific substitution pattern renders it a critical scaffold for developing ligands targeting cardiovascular pathways and antimicrobial agents, particularly where hydrogen bonding and lipophilicity modulation are required.

This guide provides a validated technical profile, including synthesis protocols, analytical characterization data, and safety standards for laboratory handling.

## Chemical Identity & Physical Properties[1][2][3][4][5] [6][7]

### Core Identifiers

Parameter	Technical Specification
Chemical Name	5-Methoxynicotinohydrazide
Systematic Name	5-Methoxy-3-pyridinecarbohydrazide
CAS Registry Number	89853-73-6
Molecular Formula	C <sub>7</sub> H <sub>9</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	167.17 g/mol
SMILES	COc1cncc(C(=O)NN)c1
InChI Key	(Predicted) DMLPQTWDFZCDTJ-UHFFFAOYSA-N

## Physical Characteristics

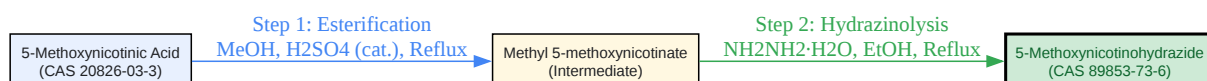
- Appearance: Off-white to pale yellow crystalline solid.
- Solubility: Soluble in DMSO, DMF, and hot methanol; sparingly soluble in water and dichloromethane.
- Stability: Hygroscopic; store under inert atmosphere (Argon/Nitrogen) at 2–8°C.

## Synthesis & Manufacturing Protocol

The synthesis of **5-Methoxynicotinohydrazide** typically proceeds via a two-step sequence starting from 5-methoxynicotinic acid. The acid is first esterified to protect the carboxyl group and increase reactivity toward nucleophilic acyl substitution, followed by hydrazinolysis.

## Reaction Pathway Visualization

The following diagram illustrates the stepwise conversion from the carboxylic acid precursor.



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Figure 1: Synthetic route from 5-methoxynicotinic acid to the target hydrazide.

## Detailed Laboratory Protocol

### Step 1: Synthesis of Methyl 5-methoxynicotinate

- Charge: Dissolve 5-methoxynicotinic acid (CAS 20826-03-3) in anhydrous methanol (10 volumes).
- Catalyst: Add concentrated sulfuric acid (0.1 eq) dropwise at 0°C.
- Reaction: Reflux the mixture for 8–12 hours. Monitor by TLC (EtOAc:Hexane 1:1) until the acid is consumed.
- Workup: Concentrate the solvent under reduced pressure. Neutralize the residue with saturated NaHCO<sub>3</sub> solution. Extract with ethyl acetate, dry over Na<sub>2</sub>SO<sub>4</sub>, and concentrate to yield the methyl ester.

### Step 2: Conversion to **5-Methoxynicotinohydrazide**

- Charge: Dissolve the methyl ester intermediate in ethanol (5 volumes).
- Reagent: Add Hydrazine hydrate (80% or 98%, 3–5 equivalents) slowly to the stirring solution.
- Reaction: Heat to reflux (approx. 78°C) for 4–6 hours. A precipitate often forms as the reaction progresses.
- Isolation: Cool the reaction mixture to 0–5°C. Filter the solid precipitate.
- Purification: Wash the filter cake with cold ethanol and diethyl ether. Recrystallize from ethanol if higher purity is required. Dry under vacuum at 40°C.

## Analytical Characterization

Verification of the CAS 89853-73-6 structure is performed using Nuclear Magnetic Resonance (NMR).[1][2] The following data corresponds to the expected signals for the pure compound.

## <sup>1</sup>H NMR Spectroscopy (DMSO-d<sub>6</sub>)

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
9.93	Broad Singlet	1H	-NH- (Hydrazide amide)
8.57	Broad Singlet	1H	Ar-H (Pyridine C2)
8.40	Broad Singlet	1H	Ar-H (Pyridine C6)
7.71	Broad Singlet	1H	Ar-H (Pyridine C4)
4.56	Broad Singlet	2H	-NH <sub>2</sub> (Hydrazide terminal)
3.87	Singlet	3H	-OCH <sub>3</sub> (Methoxy group)

Note: Data derived from patent literature describing **5-methoxynicotinohydrazide** intermediates [1].

## Applications in Drug Discovery[12][13]

This scaffold is valuable for "Fragment-Based Drug Design" (FBDD) due to its ability to form rigid hydrogen bonds while maintaining a moderate lipophilic profile via the methoxy substituent.

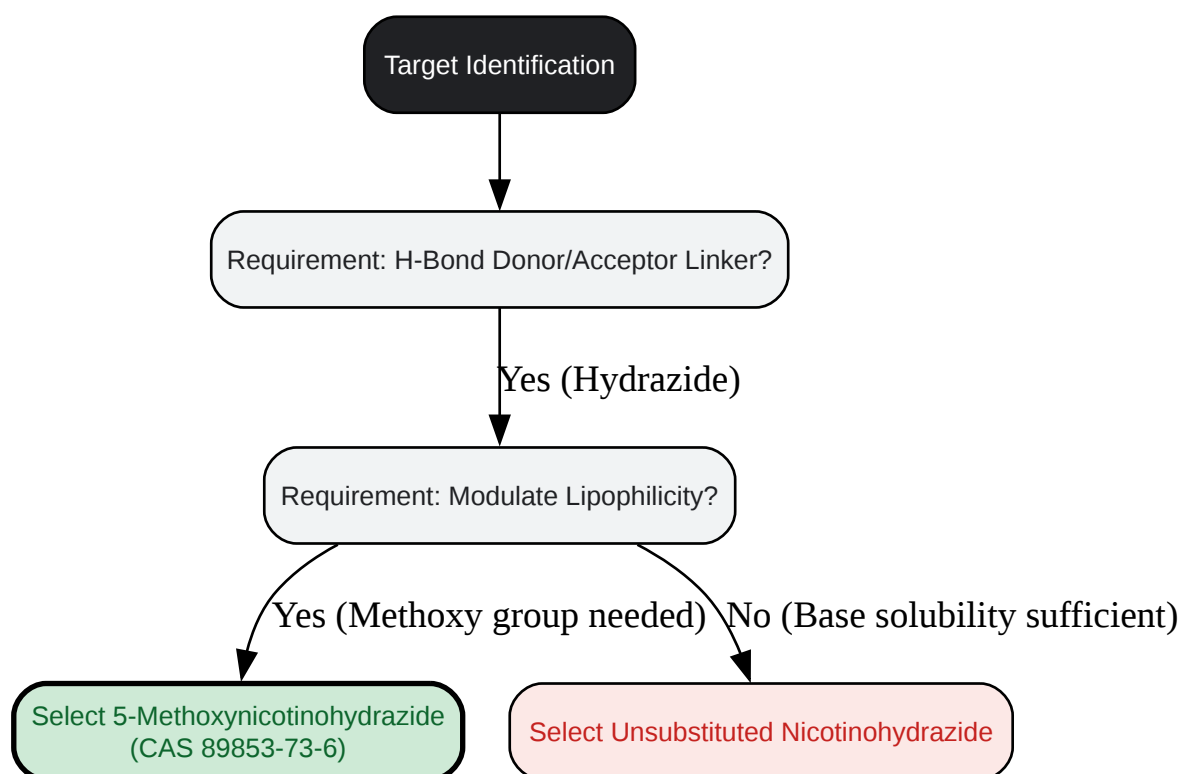
## Key Therapeutic Areas

- **Cardiovascular Agents:** Used as an intermediate in the synthesis of compounds treating acute heart failure and hypertension. The hydrazide group serves as a linker to attach larger pharmacophores [1].
- **Antimicrobial & Antitubercular Research:** Hydrazides are isosteres of amides and precursors to hydrazones (Schiff bases). Analogues of Isoniazid (isonicotinohydrazide) are frequently

screened for activity against *Mycobacterium tuberculosis*. The 5-methoxy group alters the electronic properties of the pyridine ring, potentially overcoming resistance mechanisms.

## Application Logic Tree

The following decision tree assists medicinal chemists in determining when to deploy this scaffold.



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Figure 2: Decision logic for scaffold selection in medicinal chemistry campaigns.

## Safety & Handling (HSE)

Signal Word:WARNING

## GHS Hazard Classification

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[4]

- H335: May cause respiratory irritation.[4]

## Precautionary Protocols

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Use a dust mask (N95/P2) if handling powder outside a fume hood.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2–8°C.
- First Aid:
  - Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present.[5]
  - Skin Contact: Wash with plenty of soap and water.[5]

## References

- United States Patent Application. (2018). Compositions and Methods for Treating Cardiovascular Conditions. (US Patent App. Snippet 1.6). Retrieved from Google Patents.
- BLD Pharm. (n.d.). Product Certificate: **5-Methoxynicotinohydrazide** (CAS 89853-73-6). Retrieved from
- ChemicalBook. (2026). 5-Methoxynicotinic acid Properties and Synthesis. Retrieved from

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## Sources

- [1. Synthesis and Characterization of 1-Hydroxy-5-Methyltetrazole and Its Energetic Salts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. Synthesis, Structure and Biological Activity of 2-Methyl-5-nitro-6-phenylnicotinohydrazide-Based Hydrazones - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. 5-METHOXY-NICOTINIC ACID | 20826-03-3 \[chemicalbook.com\]](#)
- [4. 5-Methoxyquinoline | C10H9NO | CID 594377 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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